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Compound of Interest

Compound Name: 3-Mercapto-2-pentanone

CAS No.: 67633-97-0

Cat. No.: B1362483

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This document provides researchers, perfumers, and product development professionals with a comprehensive technical guide on the application of **3-Mercapto-2-pentanone** (CAS No. 67633-97-0) as a high-impact fragrance ingredient. Moving beyond a simple datasheet, this guide delves into the causality behind its use, providing field-proven insights and detailed protocols for its safe and effective integration into sophisticated fragrance compositions.

Introduction: The Paradox of High-Impact Sulfur Compounds

In the intricate world of perfumery, sulfur-containing compounds often present a paradox. While potent and potentially pungent in their concentrated form, they are indispensable for creating authentic, complex, and memorable scent profiles. **3-Mercapto-2-pentanone** is a prime example of such a molecule. Primarily recognized for its role in the flavor industry for creating savory, meaty, and roasted notes, its olfactory properties are increasingly being leveraged by avant-garde perfumers to introduce unexpected and sophisticated dimensions to fragrances.^[1]
^[2]^[3]

This ingredient's power lies in its ability to add realism and depth at extremely low concentrations. It can cut through simple sweetness, introduce a savory gourmand character, or provide a unique roasted nuance that differentiates a fragrance from conventional compositions.[3] Understanding its behavior, from its chemical nature to its olfactory impact and safety requirements, is paramount for its successful application.

Chemical & Physical Profile

3-Mercapto-2-pentanone is a ketone with a thiol functional group, a structural feature responsible for its characteristic odor.[4][5] Its fundamental properties are summarized below.

Property	Value	Source(s)
CAS Number	67633-97-0	[6][7]
Molecular Formula	C ₅ H ₁₀ OS	[7][8]
Molecular Weight	118.2 g/mol	[7][9]
Appearance	Colorless to almost colorless clear liquid	[7]
Boiling Point	52°C @ 11 mmHg	[5][7]
Flash Point	49.1°C (120.4°F) - Flammable Liquid	[7][10]
FEMA Number	3300	[4][11]

Olfactory Characteristics & The Art of Dilution

The odor profile of neat or improperly diluted **3-Mercapto-2-pentanone** is intense and can be misleading. Descriptors include sulfurous, metallic, roasted, onion, and even horseradish-like. [1][4] However, when appropriately diluted, these potent facets transform into highly desirable and nuanced notes:

- At 1% Dilution: The harsh sulfurous notes recede, revealing a profile reminiscent of roasted coffee, savory grilled notes, and warm nuts.

- At 0.1% Dilution: The scent becomes much softer, presenting as a subtle, warm, savory character with hints of tropical fruit, capable of enhancing gourmand, woody, and even certain floral accords.[3]
- At 0.01% Dilution: It acts as an enhancer, adding richness and complexity without being identifiable as a distinct note. It can impart a "browned" or "toasted" effect to other ingredients.

The key to harnessing its potential is recognizing that it is not a top, middle, or base note in the traditional sense, but a powerful modifier that adds a unique dimension and realism.

Applications in Fragrance Formulation

3-Mercapto-2-pentanone is a versatile tool for creating distinctive scent profiles in personal care products and fine fragrances.[1] Its primary function is to add a unique savory or roasted accord that moves beyond traditional fragrance boundaries.[3]

Key Application Areas:

- Gourmand Fragrances: Essential for creating authentic coffee, chocolate, toasted nut, and caramel accords. It provides the "roasted" element that is often missing from purely sweet compositions.
- Woody & Smoky Accords: Adds a warm, almost pyrogenic complexity to woods like cedarwood and vetiver, enhancing smoky and leathery facets.
- Exotic & Tropical Compositions: In trace amounts, its sulfury note can paradoxically enhance the realism of tropical fruits like grapefruit and passionfruit, mimicking the natural complexity of the ripe fruit.[12]
- Novelty & "Avant-Garde" Scents: Used to create unique, savory fragrances that evoke the scents of specific environments or experiences, such as a bakery, a coffee shop, or a fireside.

Protocols for Application and Evaluation

The following protocols are designed to ensure the safe handling and effective evaluation of **3-Mercapto-2-pentanone** in a research and development setting.

Protocol: Safe Handling and Stock Solution Preparation

Causality: Due to its flammability and potential for skin, eye, and respiratory irritation, a strict safety protocol is non-negotiable.^{[6][10][13]} Preparing diluted stock solutions is a critical step to mitigate the risks of handling the concentrated material and to enable accurate dosing in formulations.

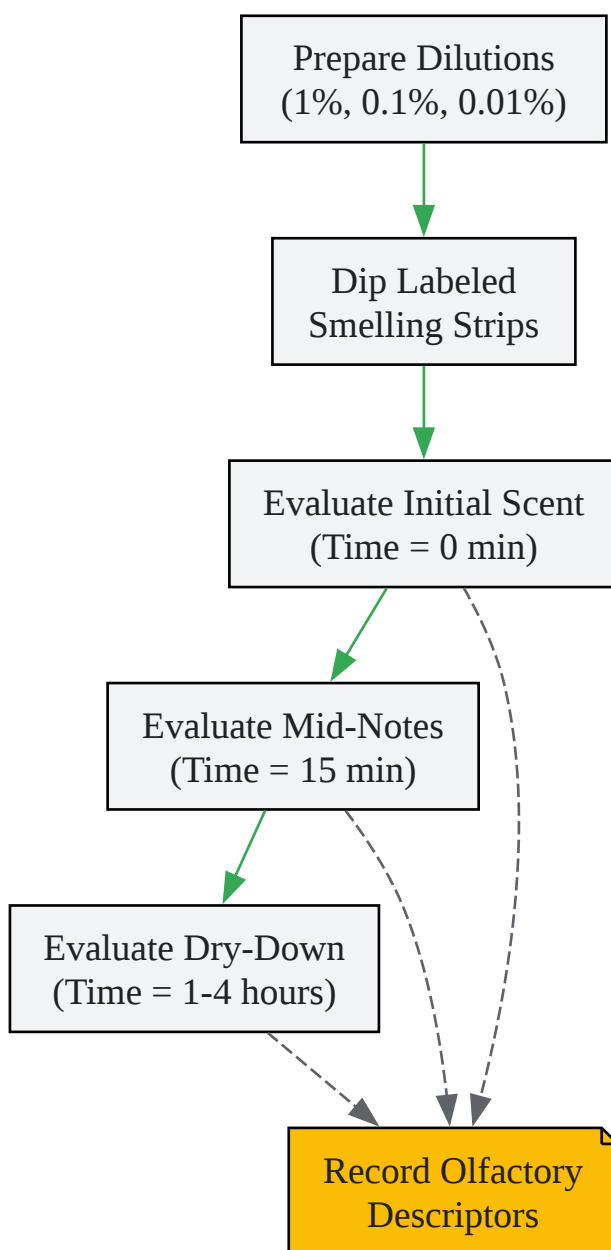
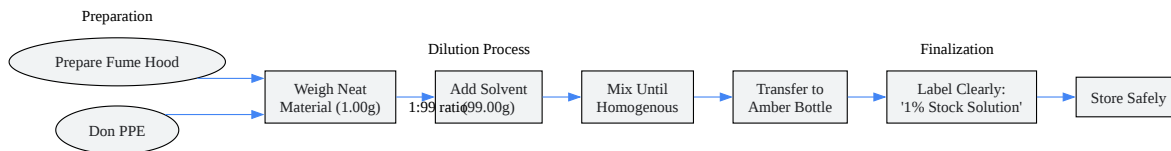
Materials:

- **3-Mercapto-2-pentanone** (neat)
- Solvent (e.g., Dipropylene Glycol - DPG, or 200-proof Ethanol)
- Calibrated digital scale (readable to 0.001g)
- Glass beakers and amber glass storage bottles with PTFE-lined caps
- Disposable glass pipettes
- Appropriate Personal Protective Equipment (PPE): Nitrile gloves, chemical safety goggles, lab coat.^{[2][13]}

Procedure:

- **Workstation Preparation:** Conduct all work in a properly functioning chemical fume hood or a well-ventilated area.^{[2][13]} Ensure an eyewash station and safety shower are accessible.^[10]
- **PPE:** Don all required PPE before handling the material.
- **Taring:** Place a clean glass beaker on the digital scale and tare the weight.
- **Weighing:** Using a disposable glass pipette, carefully transfer 1.000g of **3-Mercapto-2-pentanone** into the tared beaker.

- Dilution: Tare the scale again. Add 99.000g of the chosen solvent (DPG or Ethanol) to the beaker. This will create a 1% w/w stock solution.
- Mixing: Gently stir the solution with a clean glass rod until homogenous.
- Storage & Labeling: Transfer the solution to a clean, amber glass bottle. Label the bottle clearly: "**3-Mercapto-2-pentanone**, 1% in DPG/Ethanol", including the preparation date and initials.
- Further Dilutions: Repeat the process serially to create 0.1% and 0.01% solutions for olfactory evaluation.
- Cleanup: Dispose of all contaminated materials (pipettes, gloves) in accordance with local environmental regulations.[2]



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Caption: Standard Sensory Evaluation Workflow.

Safety and Regulatory Considerations

Authoritative Grounding: As a responsible formulator, adherence to safety and regulatory standards is paramount. All handling of **3-Mercapto-2-pentanone** must be guided by its Safety Data Sheet (SDS).

Key Hazards:

- **Flammability:** It is a flammable liquid and vapor. [6][10] Keep away from heat, sparks, open flames, and hot surfaces. [6][13] Use explosion-proof equipment and non-sparking tools. [6]*
Irritation: Causes skin irritation and serious eye irritation. [6][10] May cause respiratory irritation. [6][13]*
Handling: Always handle in a well-ventilated area, wearing appropriate protective gloves, clothing, and eye/face protection. [2][13] **Regulatory Status:**
- **FEMA GRAS:** It is listed as FEMA Number 3300 and is generally recognized as safe (GRAS) for use in food as a flavoring agent under specific conditions. [11]*
IFRA: The International Fragrance Association (IFRA) sets standards for the safe use of fragrance ingredients. While a specific standard for **3-Mercapto-2-pentanone** was not found in the initial search, users must always consult the latest version of the IFRA Standards to ensure the intended application and concentration are compliant. The absence of a specific restriction does not imply unlimited use.

Conclusion

3-Mercapto-2-pentanone is a powerful and unconventional tool in the modern perfumer's palette. Its ability to impart realistic, savory, and roasted notes offers a pathway to creating truly innovative and memorable fragrances. [1][3] This power, however, demands respect. By understanding its chemical properties, embracing the art of dilution, and adhering strictly to safety protocols, researchers and developers can unlock its full creative potential, adding unparalleled depth and character to their formulations.

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